

Personal protective equipment for handling 3-(Propionyloxy)benzoic acid

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Compound of Interest

Compound Name: 3-(Propionyloxy)benzoic acid

Cat. No.: B1611900

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Comprehensive Safety and Handling Guide: 3-(Propionyloxy)benzoic Acid

This document provides essential safety protocols and operational guidance for the handling and disposal of **3-(Propionyloxy)benzoic acid** (CAS No. 51988-36-4). As a compound frequently utilized in research and development, a robust understanding of its hazard profile is paramount to ensuring personnel safety and procedural integrity. This guide moves beyond a simple checklist, offering a causal framework for each recommendation, thereby empowering researchers to make informed safety decisions. The protocols described herein are designed to be self-validating systems, integrating safety into the workflow itself.

Hazard Identification and Risk Assessment

A thorough risk assessment is the foundation of safe laboratory practice. The primary hazards associated with **3-(Propionyloxy)benzoic acid**, as identified by the Globally Harmonized System (GHS), are irritation and acute toxicity if swallowed.^{[1][2]} Understanding these risks is critical for selecting the appropriate controls.

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	51988-36-4	[3] [4]
Molecular Formula	C ₁₀ H ₁₀ O ₄	[3] [4]
Molecular Weight	194.18 g/mol	[3] [4]
Appearance	White to off-white solid	[1]

| Storage | Sealed in a dry, room temperature environment |[\[1\]](#)[\[5\]](#) |

Table 2: GHS Hazard Profile

GHS Pictogram	Signal Word	Hazard Statements	Associated Risks
	Warning	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation Ingestion can lead to acute health effects. Direct contact can cause inflammation and irritation of the skin and severe damage to the eyes. Inhalation of dust can irritate the respiratory tract.	

 alt text

| Warning | H302: Harmful if swallowedH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation | Ingestion can lead to acute health effects. Direct contact can cause inflammation and irritation of the skin and severe damage to the eyes. Inhalation of dust can irritate the respiratory tract. |

Personal Protective Equipment (PPE) Protocol

The selection of PPE is directly dictated by the hazard profile. For **3-(Propionyloxy)benzoic acid**, the focus is on preventing contact with the solid or its solutions and avoiding the inhalation of dust.[\[5\]](#)[\[6\]](#)

Table 3: Recommended Personal Protective Equipment

Body Area	Recommended Equipment	Rationale and Best Practices
Eyes/Face	Chemical safety goggles meeting EN166 (EU) or ANSI Z87.1 (US) standards. A face shield is required when there is a significant risk of splashing.	Causality: Protects against accidental splashes of solutions or contact with airborne solid particles, which can cause serious eye irritation (H319).[7][8] Goggles provide a seal around the eyes that standard safety glasses do not.
Skin/Hands	Chemical-resistant lab coat. Nitrile rubber gloves.[9]	Causality: A fully buttoned lab coat prevents contamination of personal clothing. Nitrile gloves provide an effective barrier against skin contact, which can cause irritation (H315).[10][11] Trustworthiness: Gloves must be inspected for tears or pinholes before each use. They should be removed and replaced immediately upon known or suspected contamination.

| Respiratory | Not typically required if work is performed within a certified chemical fume hood. If a fume hood is unavailable or dust is generated, a NIOSH-approved N95 (or better) particulate respirator is mandatory. | Causality: Protects against the inhalation of airborne dust, which may cause respiratory irritation (H335).[6][7] Engineering controls like a fume hood are the primary line of defense.[11][12] |

Safe Handling and Operational Workflow

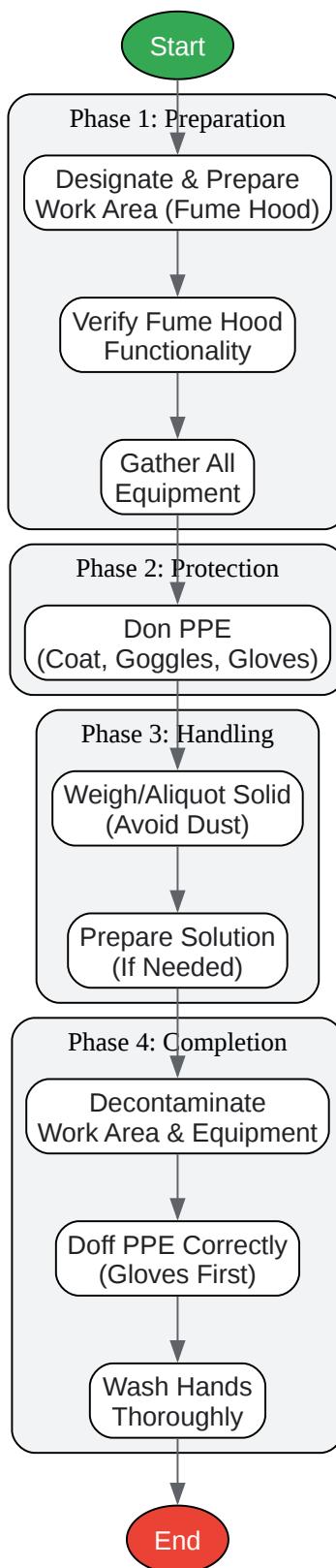
Adherence to a systematic workflow minimizes exposure and ensures procedural reproducibility. The following steps provide a framework for safely handling **3-(Propionyloxy)benzoic acid** in a laboratory setting.

Step-by-Step Handling Protocol

- Preparation and Engineering Controls:
 - Designate a specific area for handling the compound, preferably within a chemical fume hood.[\[7\]](#)
 - Ensure the chemical fume hood is functioning correctly (check airflow monitor) before beginning any work.
 - Gather all necessary equipment (spatulas, weigh boats, glassware, waste containers) and place them within the hood to minimize movement in and out of the designated area.
- Donning PPE:
 - Don PPE in the following order: lab coat, chemical safety goggles, and then gloves. This sequence ensures that gloves, the most likely item to be contaminated, are put on last.
- Compound Handling (Aliquoting/Weighing):
 - When handling the solid, use a spatula to transfer the material. Avoid any actions that could generate dust, such as pouring from a height or scraping vigorously.[\[7\]](#)
 - Perform all manipulations on a disposable work surface (e.g., chemical-absorbent pad) to contain any minor spills.
 - If creating a solution, add the solid slowly to the solvent to prevent splashing.
- Post-Handling Procedures:
 - Decontamination: Clean any contaminated surfaces and equipment thoroughly. Wipe down the work area within the fume hood.[\[11\]](#)

- Doffing PPE: To prevent cross-contamination, remove PPE in the correct order before leaving the work area: remove gloves first, followed by the lab coat (turning it inside out as you remove it), and finally, the eye protection.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[8\]](#)

Workflow Visualization

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Caption: Safe Handling Workflow for **3-(Propionyloxy)benzoic acid**.

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure or spill.

- Spill Response:

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or if dust is airborne.
- Control: Prevent the spread of the spill. For solid spills, avoid sweeping with a dry broom as this can generate dust.[\[13\]](#)
- Clean-up: Gently cover the spill with an absorbent material. Carefully scoop the material into a designated hazardous waste container.[\[12\]](#) Do not allow the solid to become airborne.
- Decontaminate: Wipe the spill area with a suitable solvent, followed by soap and water.

- First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[8\]](#)[\[12\]](#)
- Skin Contact: Remove contaminated clothing. Wash the affected area immediately with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[8\]](#)[\[13\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[8\]](#)[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[8\]](#)[\[12\]](#)

Disposal Plan

Proper disposal is a critical final step in the chemical lifecycle, mandated by environmental regulations.

- Waste Segregation:
 - Solid Waste: All disposable materials contaminated with **3-(Propionyloxy)benzoic acid** (e.g., gloves, weigh boats, paper towels, absorbent pads) must be placed in a dedicated, clearly labeled hazardous waste container.[7]
 - Unused Chemical: Unused or waste **3-(Propionyloxy)benzoic acid** should be collected in a separate, sealed, and clearly labeled container.
- Containerization and Labeling:
 - Use only approved, chemically compatible containers for hazardous waste.
 - Label containers clearly with "Hazardous Waste" and the full chemical name: "**3-(Propionyloxy)benzoic acid**".
- Final Disposal:
 - All waste must be disposed of in accordance with federal, state, and local environmental regulations.[11]
 - Never empty chemical waste into drains or dispose of it with regular trash.[11]
 - Consult your institution's Environmental Health & Safety (EHS) department for specific collection schedules and procedures. A common method for organic solids is dissolution in a combustible solvent followed by incineration in a licensed facility.[11]

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